

Application Note: Functionalization of 2-Pentyloxy Group in Benzoic Acid Derivatives

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Compound of Interest

Compound Name: *Benzoic acid, 5-amino-2-(pentyloxy)-*

CAS No.: 13737-91-2

Cat. No.: B1666661

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Executive Summary

The 2-(pentyloxy)benzoic acid scaffold represents a critical structural motif in drug discovery (e.g., salicylic acid mimetics, COX inhibitors) and materials science (liquid crystals). The 2-pentyloxy group (

) serves two distinct roles:

- **Pharmacokinetic Modulator:** It significantly increases lipophilicity (LogP) compared to the parent salicylic acid, enhancing membrane permeability.^{[1][2]}
- **Electronic/Steric Director:** The ortho-alkoxy group exerts an electron-donating effect () while imposing steric constraints that influence downstream regioselectivity in C-H activation and coupling reactions.^{[1][2]}

This guide provides validated protocols for the selective installation of the pentyloxy group (avoiding common C-alkylation side reactions) and its subsequent functionalization into

bioactive amides and heterocycles.

Module 1: Precision Synthesis of 2-(Pentyloxy)benzoic Acid

Objective: Selective O-alkylation of salicylic acid derivatives. Challenge: Direct alkylation of salicylic acid often leads to mixtures of O-alkyl (ether), COO-alkyl (ester), and C-alkyl (ring) products.^[1] Solution: The "Ester-Protection" Route.^{[1][2]} Using methyl salicylate as the starting material ensures exclusive O-alkylation of the phenol, followed by controlled hydrolysis.

Protocol A: Williamson Ether Synthesis & Hydrolysis

Reagents: Methyl salicylate, 1-Bromopentane, Potassium Carbonate (

), DMF, Lithium Hydroxide (LiOH).^[1]

Step 1: O-Alkylation^{[1][2]}

- Setup: Charge a round-bottom flask with Methyl salicylate (10.0 mmol, 1.0 eq) and anhydrous DMF (20 mL).
- Base Addition: Add finely ground, anhydrous (15.0 mmol, 1.5 eq). Stir at room temperature for 15 minutes to generate the phenoxide anion.
- Alkylation: Add 1-Bromopentane (12.0 mmol, 1.2 eq) dropwise via syringe.
- Reaction: Heat the mixture to 60°C for 4–6 hours. Monitor by TLC (Hexane/EtOAc 9:1).^{[1][2]} The phenol spot should disappear.^[2]
- Workup: Cool to RT. Pour into ice-water (100 mL). Extract with Ethyl Acetate (mL).^{[1][2]} Wash organics with brine, dry over , and concentrate.^[1]
 - Checkpoint: Product is Methyl 2-(pentyloxy)benzoate.^{[1][2]} (Yield typically >90%).^{[1][2][3]}

Step 2: Saponification (Hydrolysis)[1]

- Reaction: Dissolve the intermediate ester in THF:Water (3:1) (20 mL). Add LiOH·(30.0 mmol, 3.0 eq).[1][2]
- Conditions: Stir at 40°C for 12 hours.
- Isolation: Evaporate THF. Acidify the aqueous residue with 1M HCl to pH 2.[2] The product, 2-(pentyloxy)benzoic acid, will precipitate as a white solid.[1]
- Purification: Recrystallize from Ethanol/Water if necessary.

Data Summary: Synthesis Metrics

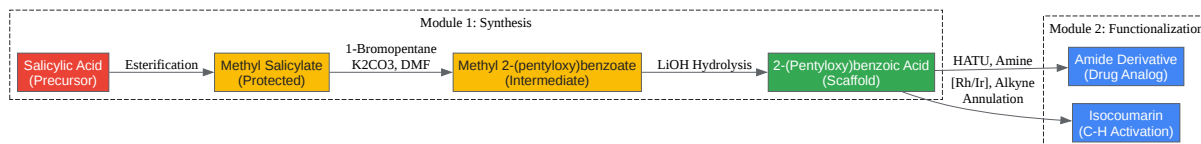
Parameter	Value / Observation
Target Compound	2-(Pentyloxy)benzoic acid (CAS 2200-82-0)
Typical Yield	85–92% (over 2 steps)
Melting Point	148–152°C (Lit.[1][2][3] range)
Key impurity	C-alkylated salicylate (minimized by using carbonate base and <80°C)

Module 2: Scaffold Functionalization (Derivatization)

Once synthesized, the 2-(pentyloxy)benzoic acid serves as a versatile scaffold.[1] We focus on two high-value transformations: Amide Coupling (for drug delivery) and Directed C-H Annulation (for heterocycle synthesis).[1][2]

Pathway Logic Diagram

The following diagram illustrates the synthetic flow from Salicylic Acid to advanced functional derivatives.



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Figure 1: Synthetic workflow for the generation and functionalization of 2-(pentyloxy)benzoic acid scaffolds.

Protocol B: Amide Coupling (Library Generation)

The 2-pentyloxy group provides steric bulk that can hinder standard couplings.^{[1][2]} We recommend HATU over EDC/NHS for higher conversion rates.^{[1][2]}

- **Activation:** Dissolve 2-(pentyloxy)benzoic acid (1.0 eq) in dry DMF. Add DIPEA (3.0 eq) and HATU (1.2 eq).^{[1][2]} Stir for 10 mins.
 - **Mechanism:**^{[1][2][4][5]} Formation of the active OAt ester.
- **Coupling:** Add the amine partner (e.g., benzylamine, aniline) (1.1 eq).^[1]
- **Completion:** Stir at RT for 2–4 hours.
- **Purification:** Dilute with EtOAc, wash with 1M HCl (remove DIPEA), sat.

(remove unreacted acid), and brine.

Protocol C: Rh(III)-Catalyzed C-H Annulation

The carboxylic acid acts as a directing group, while the 2-pentyloxy group ensures regioselectivity (forcing reaction to the less sterically hindered 6-position) to form isocoumarins.

- Catalyst:

(2.5 mol%) and

(2.0 eq) as oxidant.[1][2]
- Substrates: 2-(pentyloxy)benzoic acid (1.0 eq) + Internal Alkyne (e.g., diphenylacetylene, 1.2 eq).[1][2]
- Solvent:t-Amyl alcohol (0.2 M).
- Conditions: 100°C, sealed tube, 16 hours.
- Outcome: Formation of 8-(pentyloxy)-3,4-diphenylisocoumarin.
 - Note: The 2-alkoxy group prevents reaction at the 2-position, directing C-H activation exclusively to the 6-position (meta to the alkoxy).

Module 3: Physicochemical & Application Context[2] [6]

Lipophilicity Modulation

The installation of the pentyl chain drastically alters the physicochemical profile, essential for crossing the Blood-Brain Barrier (BBB) or cell membranes.

Compound	LogP (Calc)	Water Solubility	Application
Salicylic Acid	2.26	High	Keratolytic, Analgesic
2-(Pentyloxy)benzoic Acid	4.65	Low	Lipophilic Prodrug / Liquid Crystal
Methyl 2-(pentyloxy)benzoate	5.10	Very Low	Fragrance / Intermediate

Liquid Crystal Properties

2-Alkoxybenzoic acids, unlike their 4-alkoxy counterparts, often exhibit lower melting points and unique "bent-core" mesophase behaviors due to the ortho substitution disrupting the linear dimerization of the carboxylic acids.

- Application: Doping 2-(pentyloxy)benzoic acid into 4-alkoxybenzoic acid liquid crystals can lower the melting transition temperature, expanding the working range of the mesophase [1].

References

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